

# Personal protective equipment for handling c-Fms-IN-13

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## Compound of Interest

Compound Name: *c-Fms-IN-13*

Cat. No.: B8724323

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## Essential Safety and Handling Guide for c-Fms-IN-13

This document provides crucial safety and logistical information for the handling and disposal of **c-Fms-IN-13**, a potent FMS kinase inhibitor intended for research use only. As the toxicological, chemical, and physical properties of this compound have not been thoroughly investigated, it must be handled with extreme caution, treating it as a potentially hazardous substance at all times.<sup>[1]</sup>

## Quantitative Data and Physical Properties

Due to the novelty of this research compound, comprehensive quantitative safety data is not available. The following table summarizes the known information and highlights the data that has not been established.

Parameter	Value
Chemical Name	c-Fms-IN-13
CAS Number	885704-58-5
Molecular Formula	C <sub>27</sub> H <sub>29</sub> N <sub>5</sub> O <sub>3</sub>
Molecular Weight	471.55 g/mol
Appearance	Crystalline solid
Purity	>99% (typical)
IC <sub>50</sub>	17 nM for FMS kinase[2]
Acute Toxicity	Not established. Harmful if swallowed, inhaled, or absorbed through skin.
Occupational Exposure Limits	Not established.
Storage Conditions (Stock Solution)	Store at -80°C for up to 6 months or -20°C for up to 1 month. Protect from light.[2]

## Operational and Disposal Plans

Adherence to the following procedural guidelines is essential to ensure personnel safety and prevent contamination.

## Engineering Controls

- **Ventilation:** All handling of **c-Fms-IN-13** powder, including weighing and initial solubilization, must be performed in a certified chemical fume hood or a similar ventilated enclosure to minimize inhalation risk.
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

Proper PPE acts as a critical barrier against potential exposure.[3] The following equipment must be worn at all times when handling **c-Fms-IN-13**.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield to protect against splashes.
- **Hand Protection:** Wear compatible, chemical-resistant, disposable gloves (e.g., nitrile). Change gloves immediately if they become contaminated. Do not reuse gloves.
- **Body Protection:** Wear a standard laboratory coat. For procedures with a higher risk of spillage, a disposable gown or apron over the lab coat is recommended. Ensure legs and feet are covered with long pants and closed-toe shoes.

## Hygiene and Handling Procedures

- **Avoid Contact:** Do not get in eyes, on skin, or on clothing.<sup>[4]</sup> Avoid breathing dust or aerosolized solutions.
- **General Hygiene:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory. Do not eat, drink, or smoke in the work area.<sup>[4]</sup>
- **Weighing and Solution Preparation:**
  - Perform all work inside a chemical fume hood.
  - Don all required PPE.
  - Carefully weigh the desired amount of the solid compound.
  - Add the solvent (e.g., DMSO) slowly to the solid to prevent aerosolization.
  - Ensure the container is tightly sealed after preparation.

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is required.

- **Evacuate and Alert:** Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.

- Containment: Prevent the spill from spreading. For liquid spills, use a non-combustible absorbent material like vermiculite or sand.[\[4\]](#)
- Neutralization/Decontamination: There is no specific neutralizing agent for **c-Fms-IN-13**. The primary method of cleanup is physical removal.
- Cleanup:
  - Wearing appropriate PPE, carefully sweep or scoop up the absorbed material.
  - Place the waste into a labeled, sealed container for hazardous chemical waste.
  - Clean the spill area thoroughly with a detergent solution and wipe dry.
- Waste Disposal: Dispose of all contaminated materials (absorbent, gloves, wipes) as hazardous waste.

## Disposal Plan

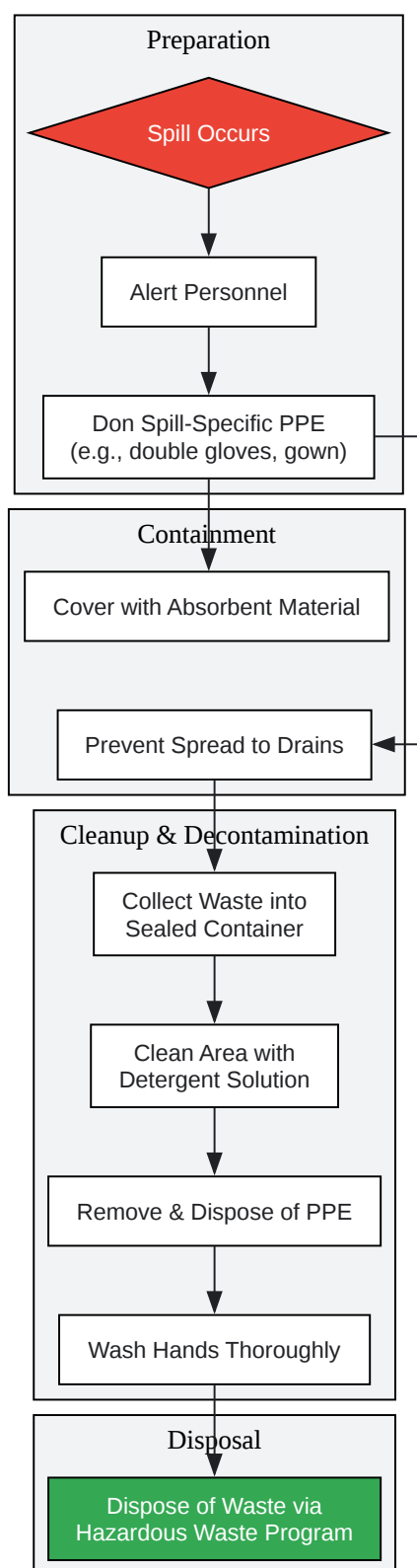
- Waste Classification: **c-Fms-IN-13** and any materials contaminated with it should be treated as hazardous chemical waste.
- Containerization: Store waste in clearly labeled, sealed containers. Do not mix with other waste streams unless compatible.
- Regulatory Compliance: Dispose of all waste in strict accordance with local, institutional, and national environmental regulations.[\[4\]](#)[\[5\]](#)

## Emergency First Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops.[\[6\]](#)

- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- If Swallowed: Do NOT induce vomiting.[\[6\]](#) Rinse mouth with water and seek immediate medical attention.[\[4\]](#)

## Workflow Visualization



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Caption: Workflow for handling a **c-Fms-IN-13** chemical spill.

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